

Application Notes and Protocols for LAS190792

Cell-Based Functional Assays

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Compound of Interest

Compound Name: LAS190792

Cat. No.: B11935823

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Introduction

LAS190792 (also known as AZD8999 or Navafenterol) is a novel bifunctional molecule exhibiting both muscarinic receptor antagonist and β 2-adrenoceptor agonist (MABA) activities. [1][2] This dual pharmacology makes it a promising therapeutic candidate for respiratory diseases such as chronic obstructive pulmonary disease (COPD), where both bronchoconstriction and inflammation are key pathological features.[1] These application notes provide detailed protocols for cell-based functional assays to characterize the activity of **LAS190792** and similar MABA compounds.

Mechanism of Action

LAS190792 acts on two distinct G protein-coupled receptors (GPCRs):

- **Muscarinic Acetylcholine Receptors (mAChRs):** As an antagonist, **LAS190792** blocks the binding of acetylcholine to muscarinic receptors, particularly the M3 subtype, which is prevalent in airway smooth muscle.[1][2] Inhibition of M3 receptor signaling leads to bronchodilation by preventing acetylcholine-induced smooth muscle contraction. The M3 receptor primarily couples through Gq proteins, activating phospholipase C (PLC) and leading to an increase in intracellular calcium ($[Ca^{2+}]$).[3][4][5]

- β 2-Adrenergic Receptors (β 2-ARs): As an agonist, **LAS190792** activates β 2-adrenergic receptors, which are also highly expressed in airway smooth muscle.[1][2] Activation of β 2-ARs stimulates adenylyl cyclase through Gs proteins, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP).[4][6][7] Elevated cAMP levels promote smooth muscle relaxation, resulting in bronchodilation.

Data Presentation

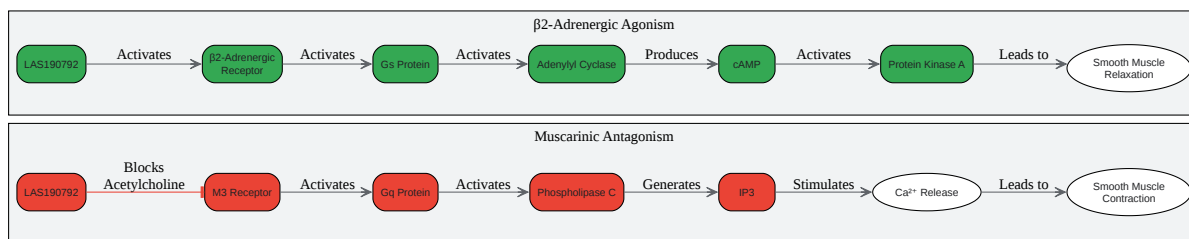
The following table summarizes the reported binding affinities (pIC50) of **LAS190792** for various muscarinic and adrenergic receptor subtypes.

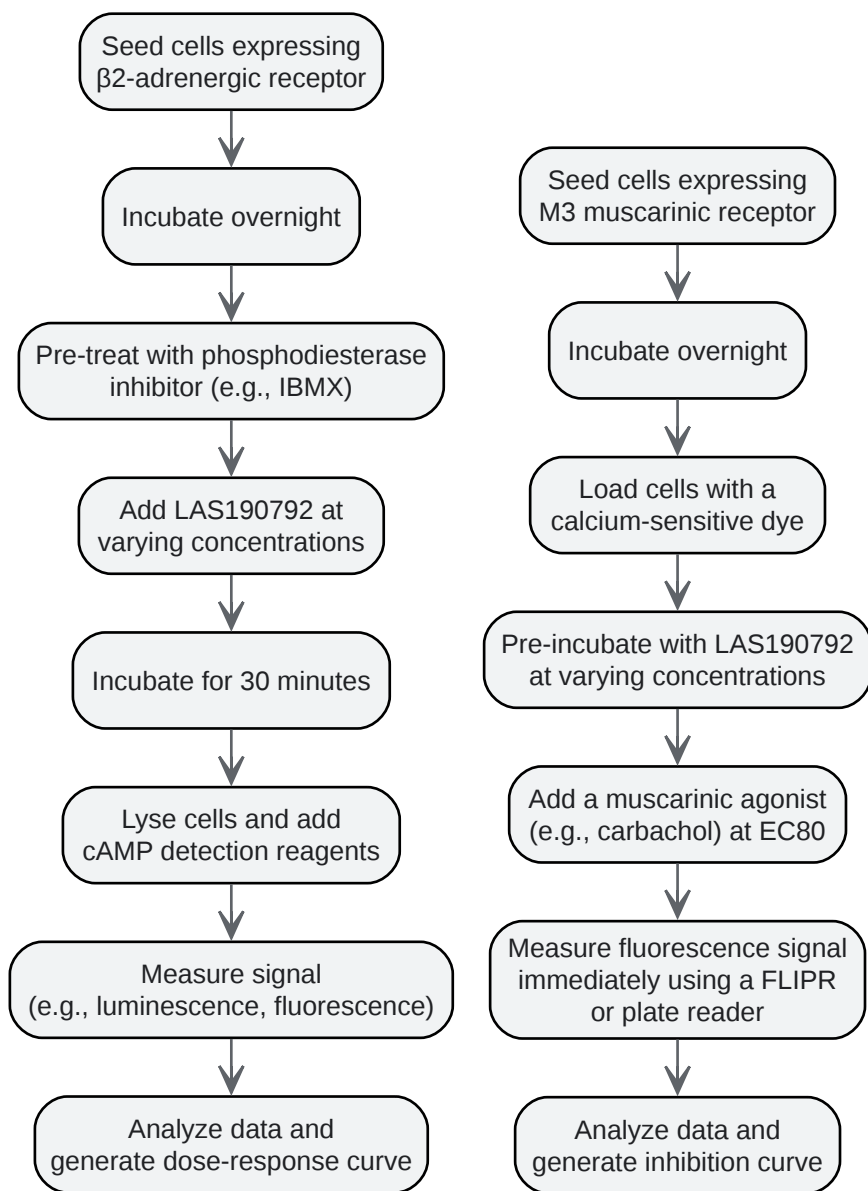
Receptor Subtype	pIC50
Muscarinic M1	8.9
Muscarinic M2	8.8
Muscarinic M3	8.8
Muscarinic M4	9.2
Muscarinic M5	8.2
Adrenergic β 1	7.5
Adrenergic β 2	9.1
Adrenergic β 3	5.6

Data sourced from MedChemExpress.[8]

Signaling Pathways

The signaling pathways modulated by **LAS190792** are depicted below.





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References

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